

In-depth Technical Guide: ML207 as a Chemical Probe for Lipid Metabolism

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Compound of Interest

Compound Name: ML207

Cat. No.: B609124

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Introduction

ML207 is a small molecule inhibitor identified for its role in lipid metabolism. Specifically, it has been characterized as an inhibitor of lipid storage in the fruit fly, *Drosophila melanogaster*. This guide aims to provide a comprehensive overview of **ML207**, including its chemical properties, biological activity, and the experimental context in which it has been described. This document is intended for researchers, scientists, and drug development professionals working in the field of lipid metabolism and chemical biology.

Chemical Properties of ML207

ML207 is a defined chemical entity with the following properties:

Property	Value
CAS Number	1439374-67-0
Molecular Formula	C ₂₆ H ₂₈ N ₂ O ₃ S
Molecular Weight	448.58 g/mol
Alias	LLI01-022

Biological Activity of ML207

ML207 has been identified as a chemical probe that inhibits lipid storage in *Drosophila melanogaster*. While the primary scientific literature detailing its discovery and mechanism of action is not widely available in the public domain, its function as a lipid storage inhibitor is noted by several chemical suppliers. The precise molecular target and the broader effects on lipid metabolic pathways have not been publicly characterized in detail.

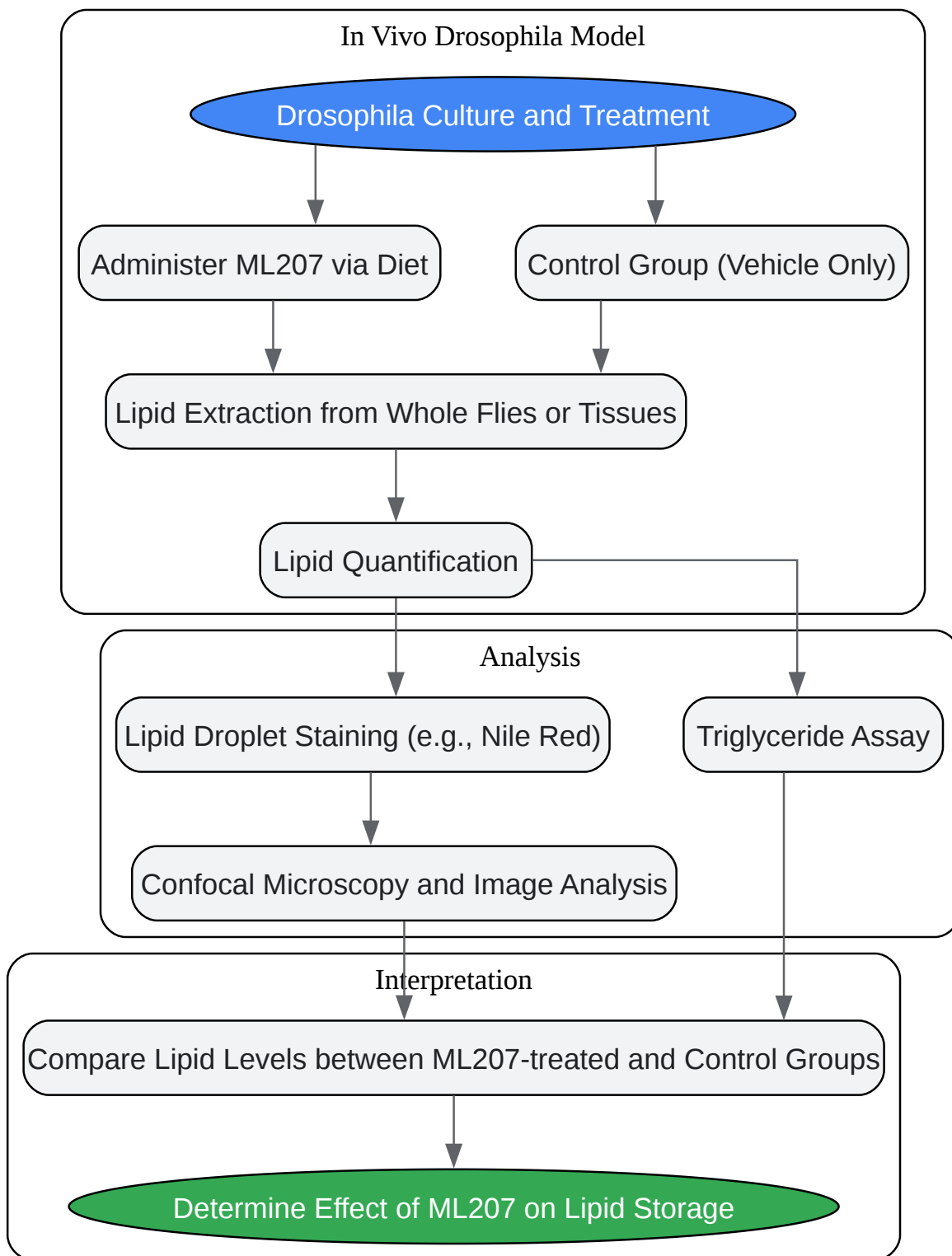
Due to the limited publicly available information, a detailed summary of quantitative data such as IC_{50} or EC_{50} values, and its effects on specific lipid species, cannot be provided at this time.

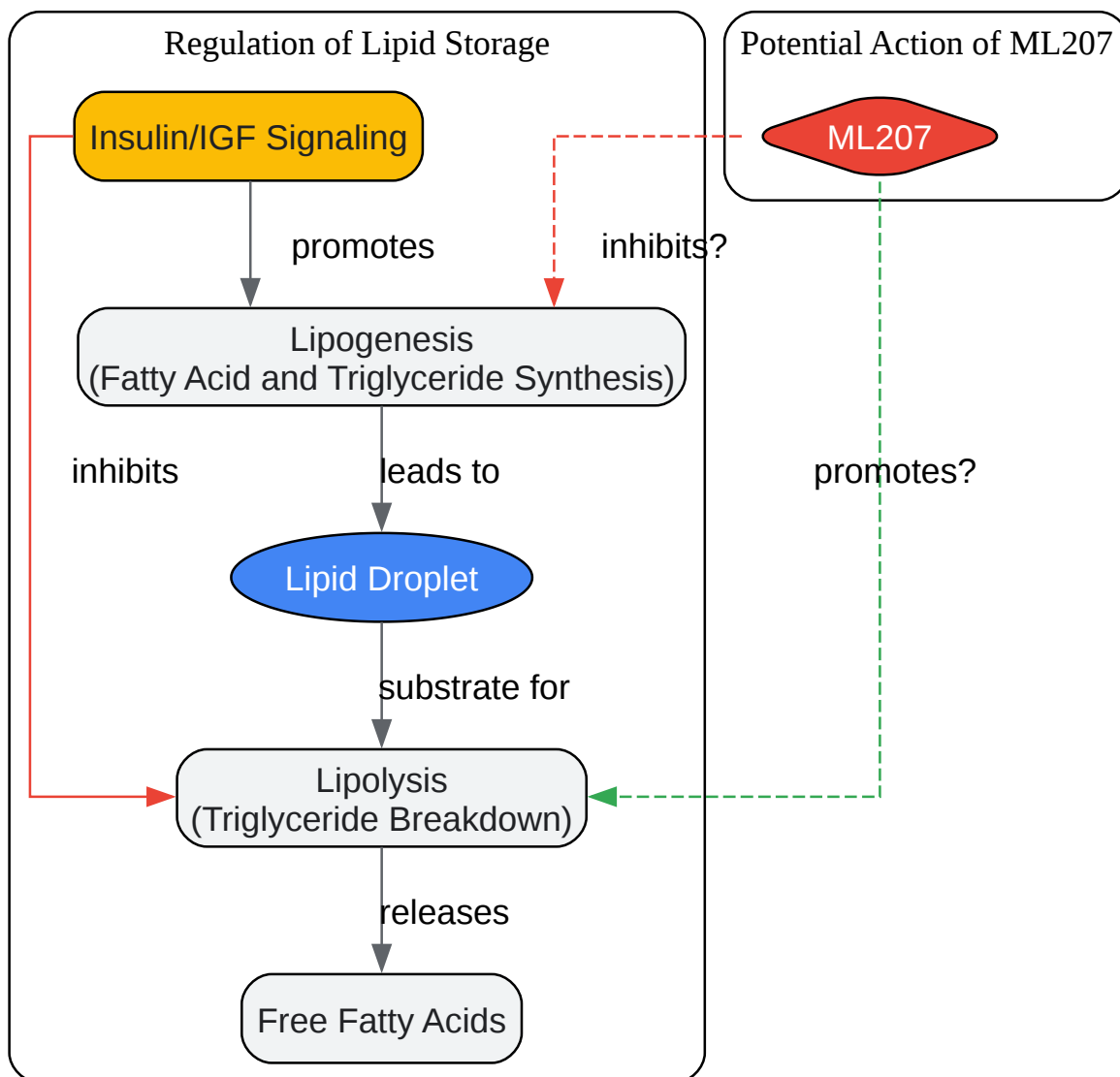
Experimental Protocols

Detailed experimental protocols for the use of **ML207** are not available in published literature. However, based on its described activity in *Drosophila*, general methodologies for assessing lipid storage inhibition in this model organism can be outlined.

General Workflow for Assessing Lipid Storage Inhibition in *Drosophila*

The following diagram outlines a general experimental workflow that could be employed to characterize the effects of a lipid storage inhibitor like **ML207** in *Drosophila*.





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- To cite this document: BenchChem. [In-depth Technical Guide: ML207 as a Chemical Probe for Lipid Metabolism]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b609124#ml207-as-a-chemical-probe-for-lipid-metabolism\]](https://www.benchchem.com/product/b609124#ml207-as-a-chemical-probe-for-lipid-metabolism)

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